Definitive Guide to NMR Characterization of N-Methylated Lysine Residues

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Compound of Interest

Compound Name:	*N-Me-Lys(Z)-OH*
Cat. No.:	*B12808214*

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Executive Summary

In the landscape of post-translational modification (PTM) analysis, N-methylated lysine (Kme) residues represent a critical node in epigenetic signaling and protein regulation. While Mass Spectrometry (MS) remains the high-throughput workhorse for detection, Nuclear Magnetic Resonance (NMR) Spectroscopy stands as the unparalleled "product" for characterizing the structural context, dynamic behavior, and binding mechanisms of these modifications in solution.

This guide objectively compares the 13C-Methyl NMR Platform against alternative characterization methods (MS, Western Blotting) and internal NMR variations. It provides actionable protocols for two distinct applications:

- Native PTM Characterization: Studying biologically methylated histones/proteins (Kme1, Kme2, Kme3).
- Reductive Methylation: Using chemical methylation as a superior structural probe for large proteins.

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The Core Directive: Why NMR for Methyl-Lysine?

The Physics of the Methyl Probe

The methyl group (-CH_3) is an exceptional NMR probe due to three factors:

- High Sensitivity: Three equivalent protons (or six in dimethyl-lysine) rotate rapidly around the C3 axis, preventing dipolar broadening and yielding sharp, intense signals even in high-molecular-weight complexes (>100 kDa).
- Chemical Shift Dispersion: The methylation state (mono-, di-, tri-) dramatically alters the electronic environment, resolving distinct peaks in 2D 1H-13C correlation spectra.
- Solvent Exposure: Lysine side chains are typically solvent-exposed, making them sensitive reporters of surface interactions without disrupting the hydrophobic core.

Comparative Analysis: NMR vs. Alternatives

The following table contrasts NMR against its primary competitors in the PTM space.

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Feature	NMR Spectroscopy **(The Product)**	Mass Spectrometry (MS)	Western Blotting
Primary Output	Structural environment, dynamics, binding affinity ( ).	Stoichiometry, site identification, global proteomics.	Presence/Absence of specific PTM.
Sample State	Native, solution-state, non-destructive.	Denatured, ionized, destructive.	Denatured (SDS-PAGE).
Quantification	Inherently quantitative (peak volume concentration).	Requires isotopologue standards (SILAC/AQUA).	Semi-quantitative at best.
Dynamics	Measures motion on ps-ns and µs-ms timescales.	Static snapshot.	Static snapshot.
Methylation State Resolution	Resolves Kme1, Kme2, Kme3 by chemical shift.	Resolves by mass shift (+14 Da increments).	Requires specific antibodies for each state.
Limit of Detection	Low to Mid M (requires isotope labeling).	Femtomole/Attomole (highly sensitive).	Low ng range.

Technical Deep Dive: The NMR Workflow

Spectral Signatures of Methylation States

A critical advantage of 2D 1H-13C HSQC is the predictable "railway track" separation of methylation states.

- Kme1 (Monomethyl): ppm.

- Kme2 (Dimethyl):

  ppm. (Often degenerate, yielding high intensity).

- Kme3 (Trimethyl):

  ppm;

  ppm.

> *Expert Insight: The Kme3 group carries a permanent positive charge, deshielding the carbon significantly (*
>
> 53 ppm). In contrast, Kme1 and Kme2 amines can be deprotonated at high pH (>10), altering their chemical shifts. Running spectra at pH 9-10 can increase dispersion by exploiting subtle
>
> differences between lysines.

Strategic Decision Matrix

Use the following logic to select the correct NMR approach for your research question.

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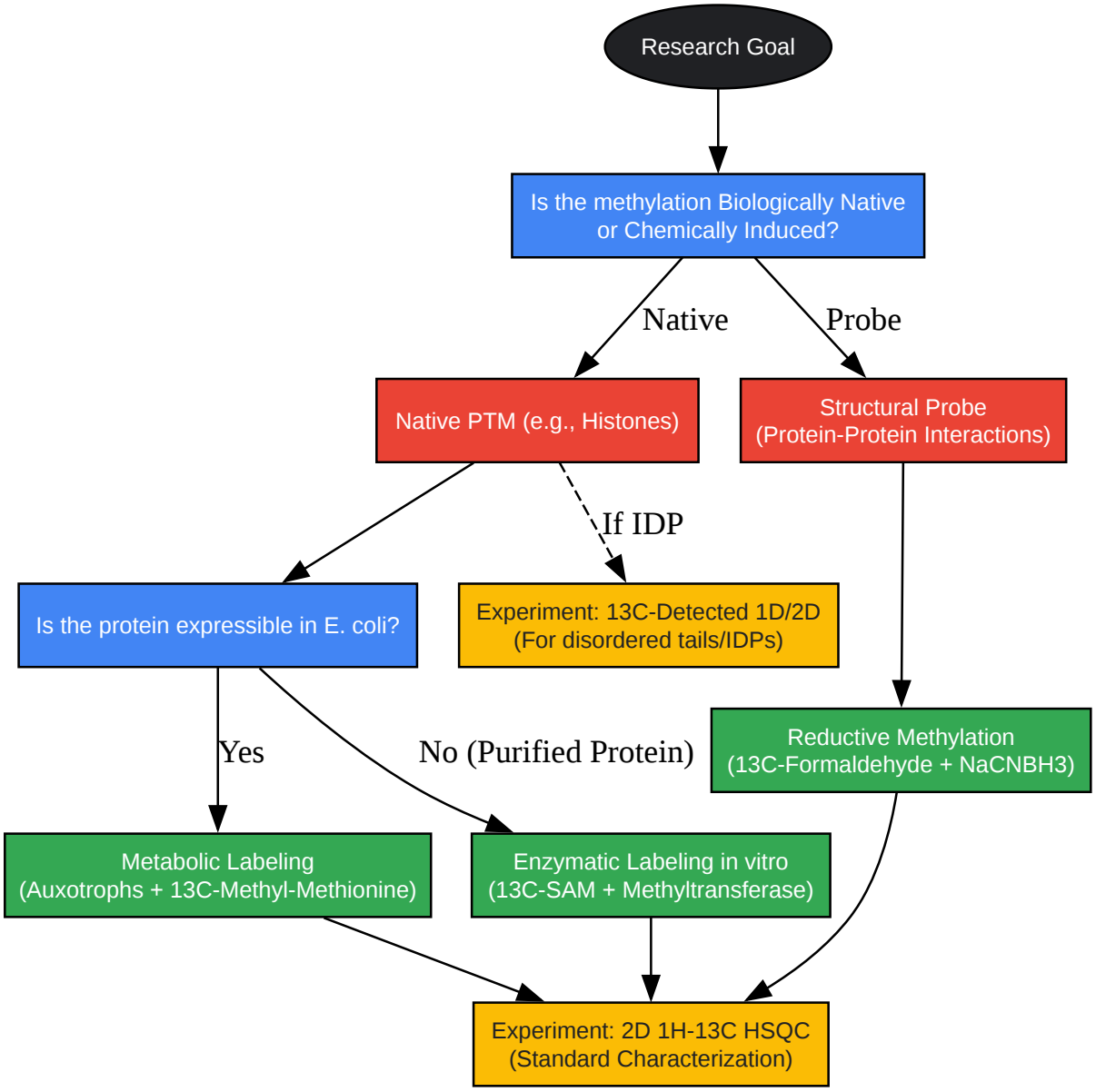

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Figure 1: Decision matrix for selecting the appropriate labeling and acquisition strategy.

Experimental Protocols

Protocol A: Reductive Methylation (The "Structural Probe" Method)

This method chemically installs 13C-methyl groups onto lysine

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-amines. It is ideal for studying protein-protein interactions (PPIs) of large, non-isotopically labeled proteins.

Reagents:

- Protein of interest (10-100

  M) in phosphate buffer (pH 7.5). Avoid TRIS.
- C-Formaldehyde (

  CH

  O).[1][2]
- Dimethylamine borane (DMAB) or Sodium cyanoborohydride (NaCNBH

).
- Quenching agent: Glycine.[3]

Step-by-Step Workflow:

- Preparation: Exchange protein into 50 mM NaPi, 100 mM NaCl, pH 7.5. Ensure no amine-containing buffers are present.[3]
- Addition: Add

  CH

  O to the protein solution at a 20:1 molar excess (formaldehyde:lysine).
- Reduction: Immediately add DMAB (or NaCNBH

) at a 5:1 molar excess relative to formaldehyde.
- Incubation: Incubate at 4°C for 2-12 hours.
  - Note: DMAB is milder; NaCNBH

    is more efficient but toxic.

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- Repetition: Repeat steps 2-3 once to ensure complete dimethylation (Kme2).
- Quenching: Add excess Glycine to scavenge unreacted formaldehyde.
- Purification: Remove reagents via size-exclusion chromatography or dialysis.

Outcome: The protein is now "painted" with

C-dimethyl-lysines (

ppm).

Protocol B: NMR Acquisition (1H-13C HSQC)

Pulse Sequence:hsqcetgp (Bruker standard) – Gradient-enhanced HSQC with sensitivity enhancement.

Parameters:

- Temperature: 298 K (standard) or 310 K (physiological).
- 1H Width: 12-14 ppm (centered at 4.7 ppm).
- 13C Width: 40 ppm (centered at 40 ppm to capture 20-60 ppm range).
- Points: 1024 (1H) x 128-256 (13C).
- Scans: 8-32 depending on concentration.

Data Processing:

- Apply a cosine-squared window function.
- Linear prediction in the indirect dimension (

  C) can improve resolution.

Supporting Data: Chemical Shift Reference

The following table serves as a reference for assigning peaks in a 1H-13C HSQC spectrum.

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Methylation State	13C Shift (, ppm)	1H Shift (, ppm)	Structural Note
Kme1 (Monomethyl)	32.0 - 36.0	2.8 - 3.0	Often weaker due to exchange broadening.
Kme2 (Dimethyl)	42.0 - 46.0	2.2 - 2.8	Strongest signal in reductive methylation; degenerate methyls.
Kme3 (Trimethyl)	52.0 - 55.0	3.0 - 3.3	Distinct downfield carbon shift; permanent charge.
Methionine (Met)	15.0 - 17.0	1.8 - 2.2	Common contaminant/background signal.

Visualizing the Mechanism

The following diagram illustrates the reductive methylation pathway, highlighting the chemical transformation detected by NMR.

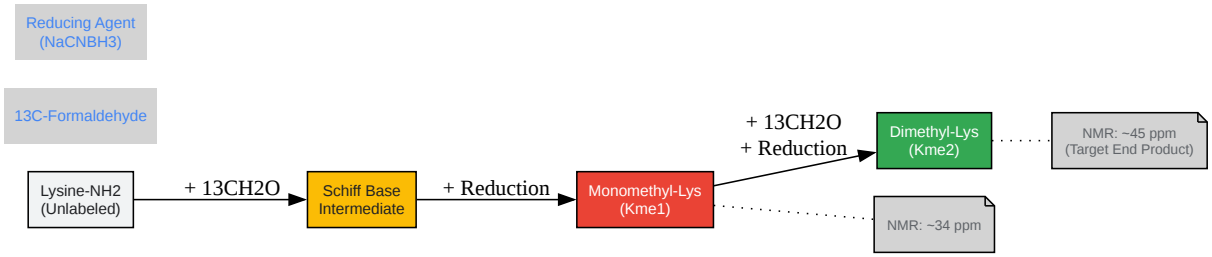

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Figure 2: Reaction pathway for reductive methylation, showing the progression to the NMR-visible dimethyl state.

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